

# 3-Nitro-2-butanol respiratory irritation protection

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## Compound Focus: 3-Nitro-2-butanol

CAS No.: 6270-16-2

Cat. No.: S1532745

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## Hazards and Safe Handling of 3-Nitro-2-Butanol

The table below summarizes the key hazard and safety information for this substance.

Aspect	Description
Identified Hazards	Causes skin irritation, causes serious eye irritation, may cause respiratory irritation [1].
GHS Signal Word	Warning [1]
Target Organs	Respiratory system [2]
Safe Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Keep away from heat and ignition sources [1].
Incompatible Materials	Strong oxidizing agents, strong bases, acid chlorides, acid anhydrides [1].

## Frequently Asked Questions (FAQs)

**What specific personal protective equipment (PPE) is required when handling 3-Nitro-2-butanol?**

To minimize exposure, especially to vapors that may cause respiratory irritation, the following PPE is recommended [1]:

- **Eye/Face Protection:** Safety glasses with side-shields or a face shield. Equipment should conform to approved standards (e.g., EN166) [1].
- **Skin Protection:** Wear impervious gloves and impervious clothing. Gloves should be inspected prior to use and properly removed and disposed of to avoid skin contact [1].
- **Respiratory Protection:** Based on a risk assessment, if ventilation is insufficient and exposure limits are exceeded, use a **full-face respirator** with multi-purpose combination (US) or type **ABEK (EN 14387)** respirator cartridges [1] [2]. A full-face supplied air respirator is required if the respirator is the sole means of protection [1].

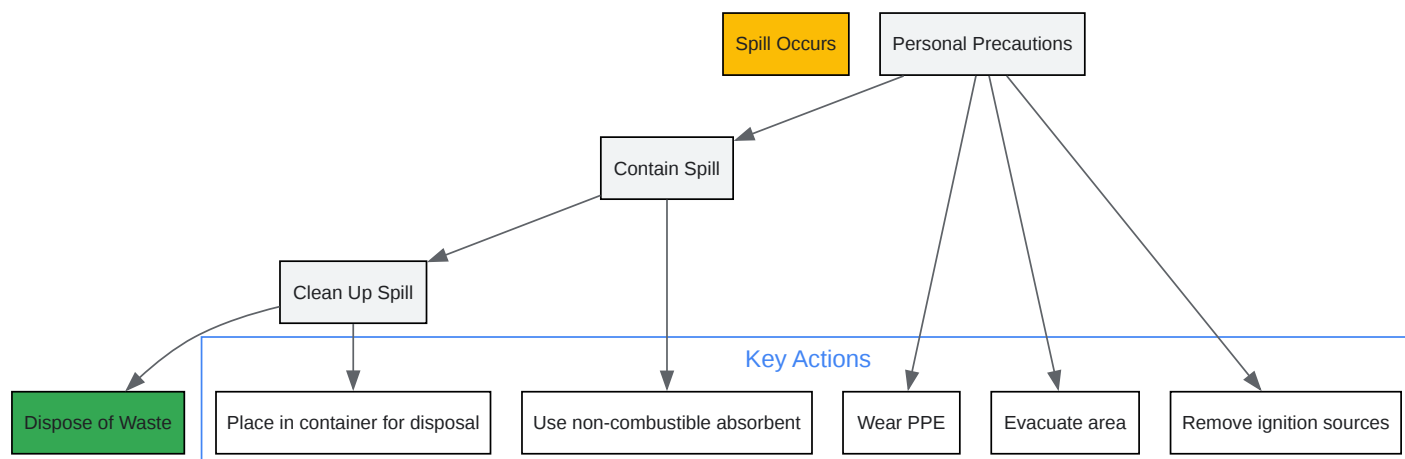
### What should I do in case of accidental exposure?

Take these first aid measures and seek immediate medical attention [1]:

- **Inhalation:** Move the person to fresh air. If they are not breathing, provide artificial respiration and consult a physician.
- **Skin Contact:** Wash immediately with plenty of soap and water. Consult a physician.
- **Eye Contact:** Rinse the eyes cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek medical attention.
- **Ingestion:** Do **NOT** induce vomiting. Rinse the mouth with water and get immediate medical help.

### What are the key steps for managing a spill of this chemical?

Follow this procedural workflow for spill response [1]:



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- **Personal Precautions:** Wear appropriate PPE. Evacuate unnecessary personnel and remove all sources of ignition. Be aware that vapors can accumulate in low areas and form explosive concentrations [1].
- **Environmental Precautions:** Prevent the product from entering drains [1].
- **Containment & Cleaning:** Contain the spill and then collect it using a non-combustible absorbent material (e.g., sand, vermiculite). Place the collected material in a container for disposal according to local and national regulations [1].

### What fire-fighting measures are specific to 3-Nitro-2-butanol?

The compound has a flash point of **91 °C (closed cup)** and is classified as a combustible liquid [1] [2].

- **Suitable Extinguishing Media:** Use **water spray**, alcohol-resistant foam, dry chemical, or carbon dioxide [1].
- **Unsuitable Extinguishing Media:** Do **NOT** use a water jet, as this may be ineffective or spread the fire [1].
- **Special Hazards:** Combustion produces hazardous decomposition products, including **carbon oxides** and **nitrogen oxides (NOx)** [1].
- **Advice for Firefighters:** Wear self-contained breathing apparatus for firefighting if necessary [1].

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## References

1. - 3 - NITRO - 2 - Safety Data Sheet BUTANOL [chemicalbook.com]
2. - 3 - Nitro - 2 , mixture of isomers 98 6270-16-2 butanol [sigmaaldrich.com]

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